

9-Bromoanthracene-d9 storage and handling conditions

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Compound of Interest

Compound Name: 9-Bromoanthracene-d9

Cat. No.: B11762647

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Technical Support Center: 9-Bromoanthracene-d9

This guide provides researchers, scientists, and drug development professionals with essential information on the storage, handling, and troubleshooting for **9-Bromoanthracene-d9**.

Frequently Asked Questions (FAQs)

Q1: What is **9-Bromoanthracene-d9**?

A1: **9-Bromoanthracene-d9** is a deuterated form of 9-Bromoanthracene.^[1] It is a stable isotope-labeled compound often used as an internal standard or in various research applications.^{[1][2]} It typically appears as a white to light yellow crystalline powder.^[3]

Q2: What are the key physicochemical properties of **9-Bromoanthracene-d9**?

A2: The key properties are summarized in the table below.

Property	Value	Reference
CAS Number	183486-02-4	[2]
Molecular Formula	C ₁₄ D ₉ Br	
Molecular Weight	~266.18 g/mol	
Appearance	White to light yellow crystal powder	
Purity	Typically >99%	
Water Solubility	Insoluble	
IUPAC Name	9-Bromo-1,2,3,4,5,6,7,8,10-nonadeuterioanthracene	

Q3: What are the recommended storage conditions for **9-Bromoanthracene-d9**?

A3: Proper storage is crucial to maintain the compound's integrity. Recommendations vary slightly based on whether the compound is in solid form or dissolved in a solvent.

Form	Temperature	Duration	Storage Recommendations
Solid (Powder)	Room Temperature	Up to 3 years	Keep container tightly closed in a dry, cool, and well-ventilated place. Protect from light.
2-8°C (Refrigerator)	Recommended for long-term storage		
-20°C	Up to 3 years		
In Solvent	-80°C	Up to 2 years	Ensure the container is tightly sealed to prevent solvent evaporation and contamination.
-20°C	1 to 12 months		

Q4: What are the primary hazards associated with **9-Bromoanthracene-d9**?

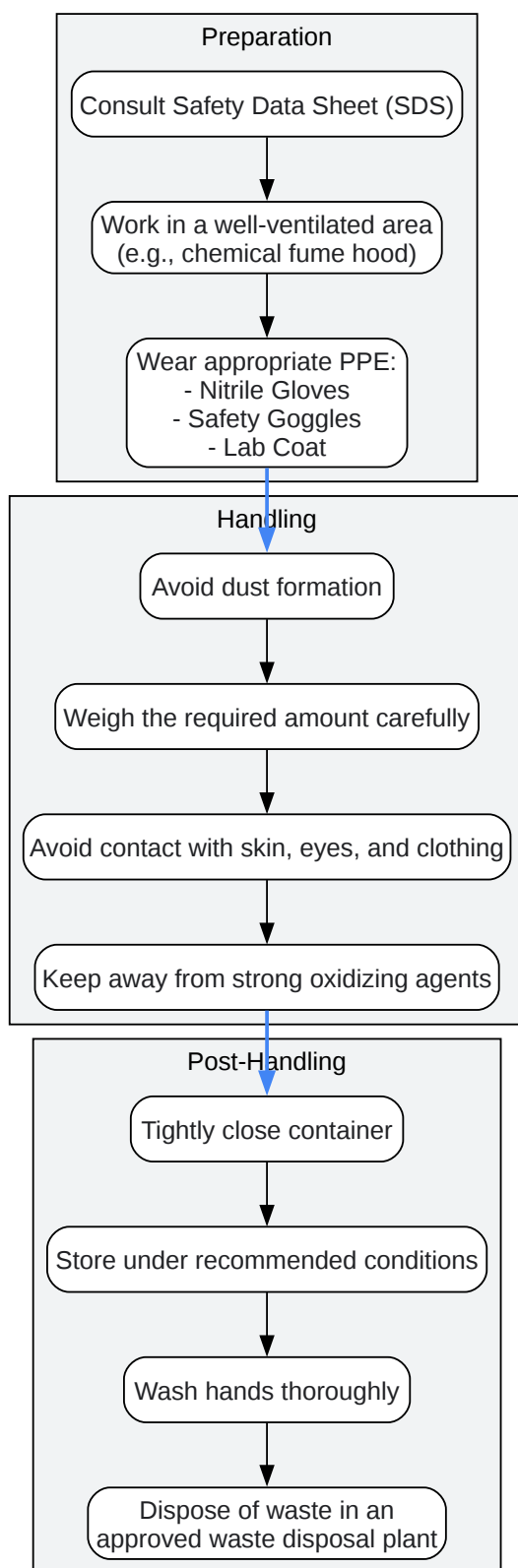
A4: **9-Bromoanthracene-d9** should be handled with care as it presents several health hazards. It is classified as an irritant and is suspected of causing genetic defects. Key hazards include:

- Skin Irritation: Causes skin irritation upon contact.
- Eye Irritation: Causes serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation if inhaled.
- Mutagenicity: Suspected of causing genetic defects.
- Incompatibilities: It is incompatible with strong oxidizing agents.

Troubleshooting and Experimental Guides

Q5: What is the standard procedure for safely handling **9-Bromoanthracene-d9**?

A5: Due to its hazardous nature, a strict handling protocol should be followed. Always handle the compound in a well-ventilated area or a chemical fume hood. Ensure that eyewash stations and safety showers are readily accessible.



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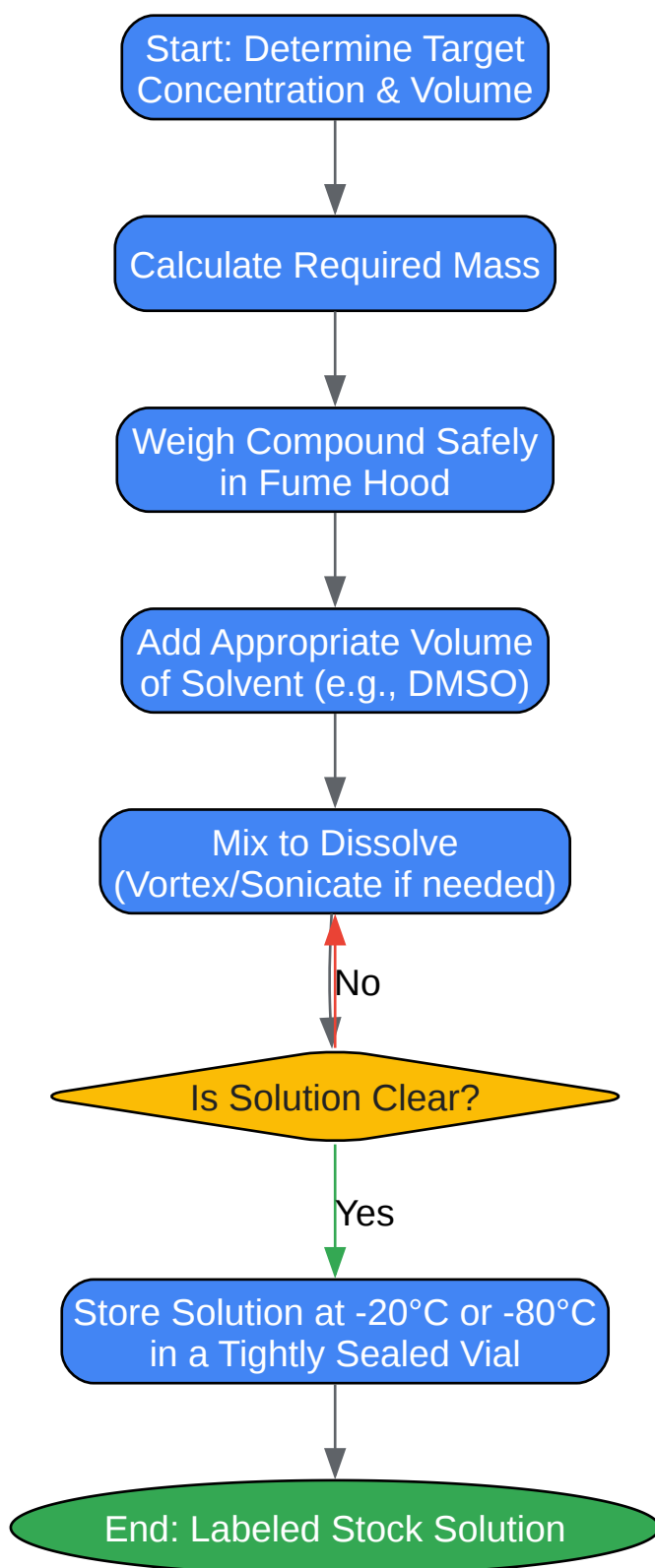
Caption: Safe handling workflow for **9-Bromoanthracene-d9**.

Q6: How do I prepare a stock solution of **9-Bromoanthracene-d9**?

A6: Since **9-Bromoanthracene-d9** is insoluble in water, an organic solvent is required. Dimethyl sulfoxide (DMSO) is a common choice. The following protocol outlines the preparation of a stock solution.

Experimental Protocol: Stock Solution Preparation

- **Calculate Mass:** Determine the mass of **9-Bromoanthracene-d9** needed to achieve the desired molar concentration in your target volume.
- **Weigh Compound:** Following the safe handling workflow, accurately weigh the solid compound using a calibrated analytical balance.
- **Add Solvent:** Add the appropriate volume of the chosen solvent (e.g., DMSO) to the vessel containing the compound.
- **Promote Dissolution:** Cap the vessel and mix thoroughly. Use a vortex mixer or sonication if necessary to ensure the compound is fully dissolved.
- **Storage:** Once dissolved, store the stock solution in a tightly sealed container at the recommended temperature, typically -20°C or -80°C for long-term stability. Label the container clearly with the compound name, concentration, solvent, and date of preparation.



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Caption: Workflow for preparing a **9-Bromoanthracene-d9** stock solution.

Q7: The compound has changed color from light yellow to a darker shade. Is it still usable?

A7: A significant color change may indicate degradation or contamination. The compound should be stored away from light, as polycyclic aromatic hydrocarbons can be light-sensitive. If you observe degradation, it is recommended to use a fresh batch for experiments where purity is critical. You can consider running a purity check (e.g., HPLC) if you have the capability.

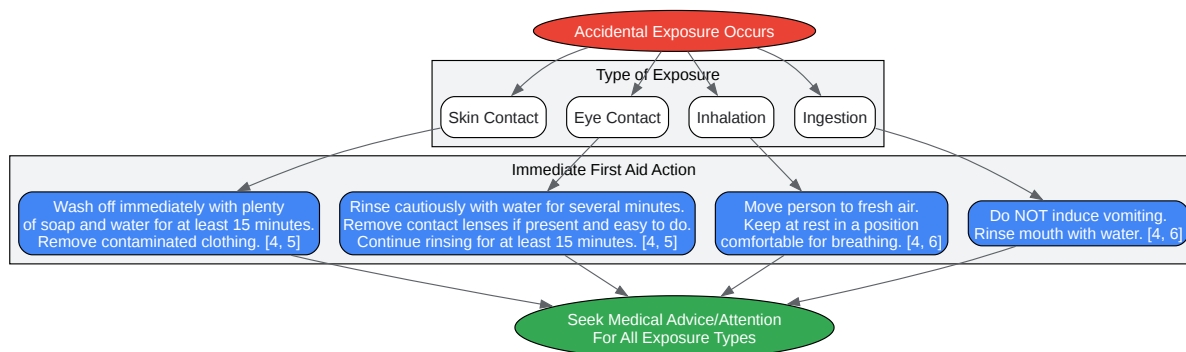
Q8: What should I do in case of a spill?

A8: For a small spill, you should:

- Ensure the area is well-ventilated.
- Wearing appropriate PPE, sweep up the solid material.
- Avoid generating dust.
- Collect the spilled material into a suitable container for disposal.
- Dispose of the waste according to local, regional, and national regulations.

Q9: What are the first aid measures for accidental exposure?

A9: Immediate action is required in case of exposure. The following diagram outlines the appropriate first aid response.



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Caption: First aid protocol for accidental exposure.

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